

Technical Guide: Stability Profile & Degradation Kinetics of 2-Cyclopropoxy-3-methylbenzoic Acid

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Compound of Interest

Compound Name: 2-Cyclopropoxy-3-methylbenzoic acid

Cat. No.: B14807318

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Executive Summary & Chemical Identity

This guide provides a comprehensive technical analysis of the stability profile of **2-Cyclopropoxy-3-methylbenzoic acid**. While specific proprietary stability data for this exact scaffold is often held confidentially within drug development programs, this document synthesizes established structure-activity relationships (SAR), analog data (aryl cyclopropyl ethers), and ICH Q1A(R2) regulatory standards to provide an authoritative baseline for handling and testing.

The molecule features a benzoic acid core substituted with a methyl group at the C3 position and a cyclopropyl ether at the C2 position. The critical stability-limiting feature is the cyclopropyl ether linkage, which possesses significant ring strain (~27.5 kcal/mol) and distinct acid-lability compared to standard alkyl ethers.

Chemical Structure & Properties[1][2][3][4][5][6]

- IUPAC Name: **2-Cyclopropoxy-3-methylbenzoic acid**

- Molecular Formula: $C_{11}H_{12}O_3$
- Key Functional Groups:
 - Carboxylic Acid: Stable to oxidation; susceptible to decarboxylation only under extreme thermal forcing ($>200^{\circ}C$).
 - Cyclopropyl Ether: The "Achilles' heel." Susceptible to acid-catalyzed ring opening and rearrangement.[1]
 - Benzylic Methyl: Susceptible to radical oxidation under forcing conditions.

Stability Profile: Mechanistic Analysis

Hydrolytic Stability (The Critical Pathway)

The most significant degradation risk for **2-Cyclopropoxy-3-methylbenzoic acid** is acid-catalyzed hydrolysis. Unlike simple methyl or ethyl ethers, which require harsh conditions (e.g., concentrated HI) to cleave, cyclopropyl ethers are "spring-loaded."

- Mechanism: Protonation of the ether oxygen weakens the O-C(cyclopropyl) bond. The relief of ring strain drives the cleavage, often facilitating a concerted ring opening to form a homoallylic cation or trapping a nucleophile to form allyl derivatives.
- Prediction:
 - $pH < 4$: High risk of degradation. The compound will likely hydrolyze to 2-hydroxy-3-methylbenzoic acid (Salicylic acid derivative) and ring-opened byproducts (e.g., allyl alcohol/halides).
 - $pH > 6$: Significantly more stable. The carboxylate anion (formed at $pH > pK_a \sim 4.5$) stabilizes the molecule and reduces the basicity of the ether oxygen.

Thermal Stability

- Solid State: Expected to be stable at standard storage conditions ($25^{\circ}C/60\% RH$). The melting point of similar analogs (e.g., 2-cyclopropylbenzoic acid) is typically $>100^{\circ}C$.

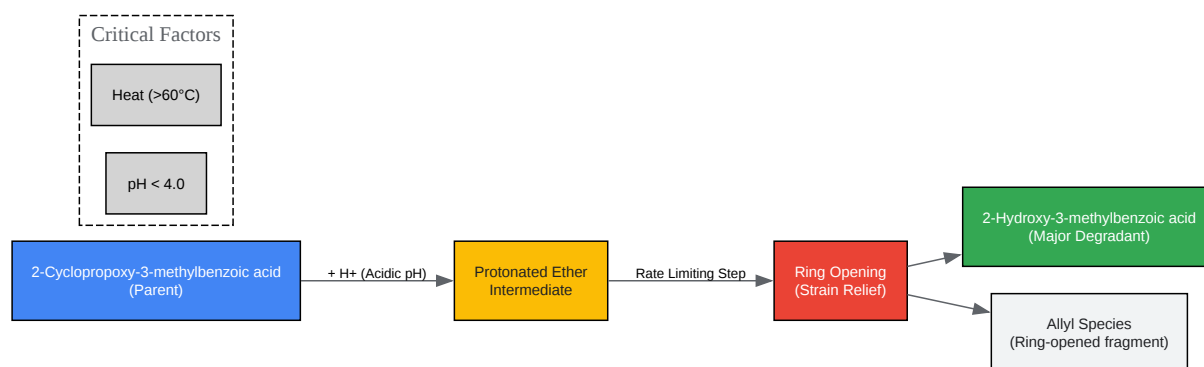
- Melt/Solution: At elevated temperatures ($>150^{\circ}\text{C}$), aryl cyclopropyl ethers can undergo a Claisen-like rearrangement, migrating the cyclopropyl (or ring-opened allyl) group to the aromatic ring.

Oxidative & Photolytic Stability

- Oxidation: The C3-methyl group is a benzylic site. While generally stable, exposure to strong oxidants or radical initiators (peroxides) can oxidize this to an aldehyde or carboxylic acid.
- Photolysis: Aromatic ethers absorb UV light. Prolonged exposure may induce photo-degradation (Photo-Fries rearrangement). Amber glassware is mandatory.

Degradation Pathways (Visualization)

The following diagram illustrates the primary acid-catalyzed degradation pathway, which is the dominant mode of failure for this molecule.



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Figure 1: Predicted acid-catalyzed hydrolysis pathway driven by cyclopropane ring strain relief.

Standard Experimental Protocols (ICH Q1A)

To empirically validate the stability of **2-Cyclopropoxy-3-methylbenzoic acid**, the following "Forced Degradation" protocol is recommended. This self-validating workflow ensures all potential impurities are detected.

Stress Testing Conditions (Forced Degradation)

Stress Type	Condition	Duration	Target Degradation	Notes
Acid Hydrolysis	0.1 N HCl, 60°C	1-24 Hours	5-20%	Critical: Monitor for 2-hydroxy-3-methylbenzoic acid.
Base Hydrolysis	0.1 N NaOH, 60°C	1-24 Hours	5-20%	Likely stable; check for decarboxylation.
Oxidation	3% H ₂ O ₂ , RT	1-24 Hours	5-20%	Monitor benzylic oxidation (methyl group).
Thermal	80°C (Solid State)	1-7 Days	N/A	Check for melt/rearrangement.
Photolytic	1.2 M lux hours	N/A	N/A	ICH Q1B Standard.

Analytical Methodology (HPLC-UV)

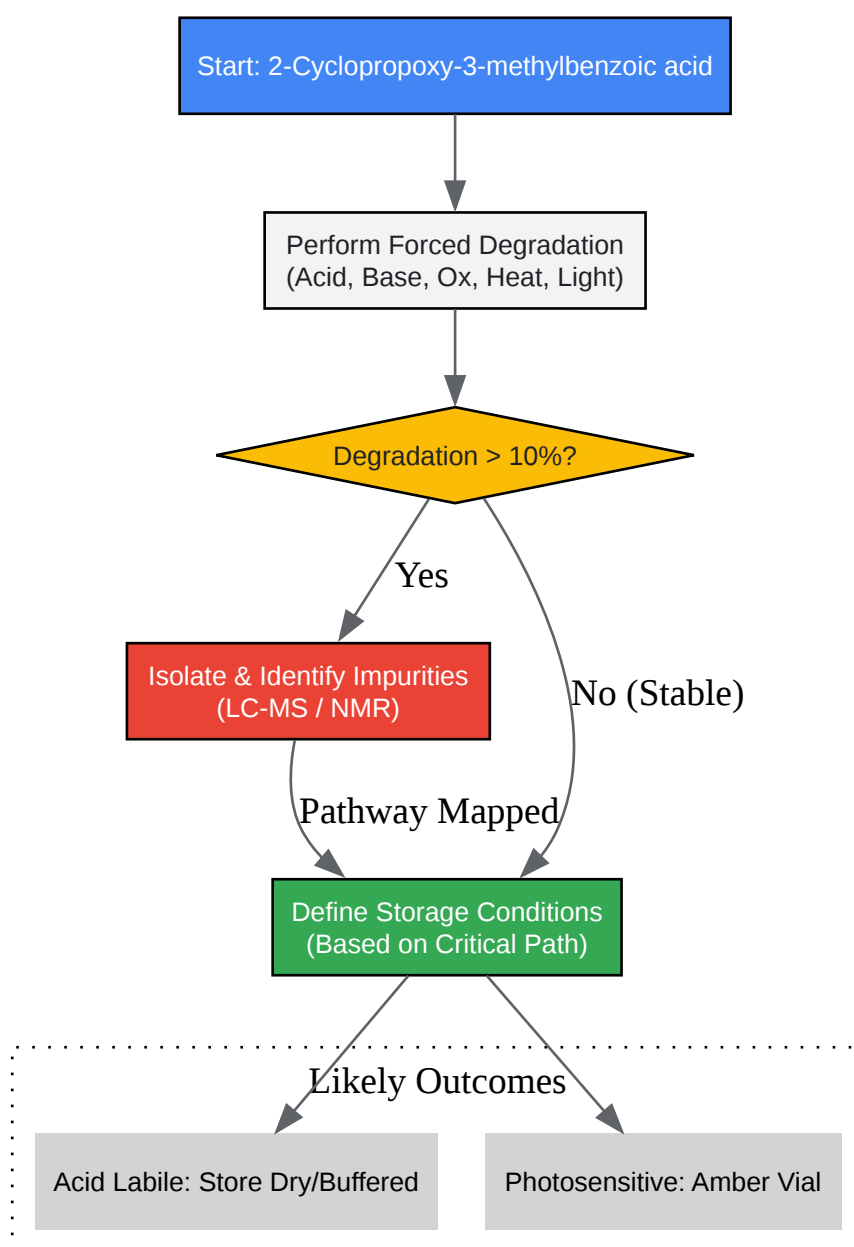
A generic gradient method suitable for separating the parent from its more polar hydrolytic degradants (salicylic acid derivatives).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Formic Acid in Water (Acidic pH keeps analytes protonated).
- Mobile Phase B: Acetonitrile.

- Gradient: 5% B to 95% B over 10-15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210-220 nm (end absorption).
- System Suitability: Resolution (R_s) > 1.5 between Parent and 2-Hydroxy-3-methylbenzoic acid standard.

Stability Testing Workflow

This flowchart outlines the decision process for characterizing the stability of the compound.



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Figure 2: Strategic workflow for stability characterization and storage definition.

Handling & Storage Recommendations

Based on the theoretical stability profile and analog behavior, the following storage protocols are recommended to ensure integrity:

- **Temperature:** Store at 2-8°C (Refrigerated) for long-term storage to minimize thermal ring strain relief. Room temperature (25°C) is likely acceptable for short-term (<30 days) handling.
- **Humidity:** Store in a desiccator or tightly sealed container. Moisture ingress can catalyze hydrolysis, especially if trace acid impurities are present.
- **Light:** Protect from light using amber glass or aluminum foil wrapping.
- **Solution Handling:** Avoid dissolving in protic acidic solvents (e.g., Methanol/HCl). Use aprotic solvents (DMSO, DMF, Acetonitrile) or buffered aqueous solutions (pH 7.4) for biological assays.

References

- ICH Harmonised Tripartite Guideline. Stability Testing of New Drug Substances and Products Q1A(R2). International Conference on Harmonisation, 2003. [Link](#)
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Sources

- 1. Acid- and Pd(0)-catalyzed ring opening of 1-(1-cycloalkenyl)cyclopropyl sulfonates - PubMed [pubmed.ncbi.nlm.nih.gov]
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